Application Note: A Detailed Protocol for the Synthesis of Dasatinib

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Compound of Interest

Compound Name:	*4,5-Dichloro-2-methylpyrimidine*
CAS No.:	*26740-71-6*
Cat. No.:	*B1322533*

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Abstract

This document provides a comprehensive guide to the synthesis of Dasatinib, a potent multi-targeted tyrosine kinase inhibitor. The synthetic strategy detailed herein focuses on the coupling of two key intermediates: 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide and 4,6-dichloro-2-methylpyrimidine. This note explains the rationale behind the chosen synthetic route, provides detailed, step-by-step protocols for the synthesis of the key intermediate and the final product, and includes methodologies for purification and analysis. The aim is to furnish researchers with a robust and reproducible procedure grounded in established chemical principles.

Introduction: Dasatinib and its Mechanism of Action

Dasatinib, marketed under the trade name Sprycel®, is a second-generation tyrosine kinase inhibitor (TKI) pivotal in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL)[1][2]. Its therapeutic efficacy stems from its ability to inhibit multiple cellular signaling pathways that are crucial for the proliferation and survival of cancer cells.

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The primary target of Dasatinib is the BCR-ABL kinase, an abnormal fusion protein resulting from the Philadelphia chromosome translocation, which drives uncontrolled cell growth in CML and Ph+ ALL[1][3]. Unlike its predecessor, imatinib, Dasatinib can bind to both the active and inactive conformations of the ABL kinase domain, which contributes to its effectiveness against imatinib-resistant mutations[1][4]. Furthermore, Dasatinib inhibits other critical oncogenic kinases, including the SRC family kinases (SFK), c-KIT, and PDGFRβ, giving it a broader spectrum of activity[3][4].

The molecular structure of Dasatinib is an assembly of three key fragments, which dictates the synthetic strategy: a central aminothiazole carboxamide core, a substituted pyrimidine ring, and a hydroxyethyl piperazine side chain. The synthesis described here builds the molecule by sequentially coupling these fragments.

Overview of the Synthetic Strategy

The synthesis of Dasatinib is a multi-step process that converges on two key coupling reactions. The overall strategy involves the preparation of a core aminothiazole structure, which is then sequentially reacted with a dichloropyrimidine linker and a piperazine side chain.

The primary building blocks for this synthesis are:

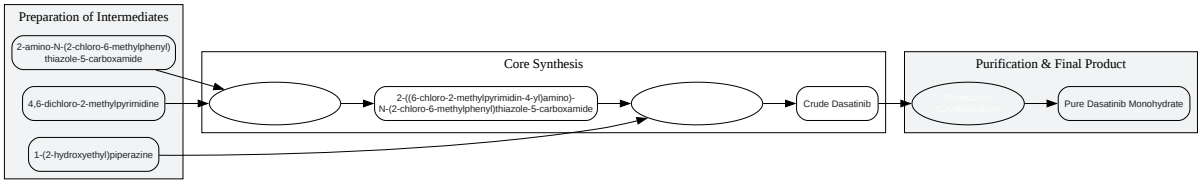
- Fragment A: 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide
- Fragment B: 4,6-dichloro-2-methylpyrimidine
- Fragment C: 1-(2-hydroxyethyl)piperazine

The synthesis proceeds in two main stages:

- Nucleophilic Aromatic Substitution (SNAr) - Part 1: The amino group of Fragment A displaces a chlorine atom on Fragment B to form the key intermediate, 2-((6-chloro-2-methylpyrimidin-4-yl)amino)-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide.
- Nucleophilic Aromatic Substitution (SNAr) - Part 2: The secondary amine of Fragment C displaces the remaining chlorine atom on the pyrimidine ring of the intermediate from stage 1 to yield Dasatinib.

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Below is a diagram illustrating the overall synthetic workflow.



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Caption: High-level workflow for the synthesis of Dasatinib.

Experimental Protocols

Protocol 1: Synthesis of Intermediate A: 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide

This key intermediate is itself synthesized in a multi-step process. An efficient method involves the reaction of (E)-N-(2-chloro-6-methylphenyl)-3-ethoxyacrylamide with N-bromosuccinimide (NBS) followed by a one-pot cyclization with thiourea.[5][6]

Materials and Reagents:

- (E)-N-(2-chloro-6-methylphenyl)-3-ethoxyacrylamide
- N-Bromosuccinimide (NBS)
- Thiourea
- 1,4-Dioxane
- Water

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Procedure:

- To a stirred mixture of (E)-N-(2-chloro-6-methylphenyl)-3-ethoxyacrylamide (1.0 eq) in a 1:1 mixture of 1,4-dioxane and water, add N-bromosuccinimide (1.1 eq) portion-wise while maintaining the temperature between -10°C and 0°C.
- Stir the mixture at this temperature for 1-2 hours. Monitor the reaction by TLC until the starting material is consumed.
- Add thiourea (1.2 eq) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for an additional 3-4 hours.
- Upon completion, the product can be isolated by filtration and purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Protocol 2: Synthesis of Intermediate D: N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide

This step involves the crucial coupling of the aminothiazole core (Intermediate A) with 4,6-dichloro-2-methylpyrimidine. The reaction is a nucleophilic aromatic substitution where the exocyclic amino group of the thiazole attacks the C4 position of the pyrimidine. A strong, non-nucleophilic base is required to deprotonate the amine, thereby increasing its nucleophilicity.

Materials and Reagents:

- 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide (Intermediate A) (1.0 eq)
- 4,6-dichloro-2-methylpyrimidine (1.2 eq)
- Sodium t-butoxide (NaOtBu) solution (30% wt. in THF) or Sodium Amide ($NaNH_2$)[5][7]
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (2N)

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Procedure:

- To a stirred solution of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide (5.00 g, 18.67 mmol) and 4,6-dichloro-2-methylpyrimidine (3.65 g, 22.4 mmol) in anhydrous THF (65 mL), slowly add a 30% wt. solution of sodium t-butoxide in THF (21.1 g, 65.36 mmol).[5]
- Causality Note: The addition of the strong base is performed slowly with cooling to keep the internal temperature between 10-20°C. This is critical to control the exothermic deprotonation and prevent side reactions. The use of a strong base is essential to generate the nucleophilic amide anion required for the SNAr reaction.
- Stir the mixture at room temperature for approximately 1.5 hours. Monitor the reaction progress by TLC.
- After completion, cool the mixture to 0-5°C.
- Slowly add 2N hydrochloric acid to quench the excess base and protonate the product, causing it to precipitate.
- Stir the resulting slurry at 0-5°C for 1-2 hours to ensure complete precipitation.
- Collect the solid product by filtration, wash with cold water and then a small amount of cold THF.
- Dry the product under vacuum to yield the desired intermediate.

Table 1: Reagent Summary for Intermediate D Synthesis

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Reagent	Molar Eq.	Molecular Wt.	Amount Used (mmol)	Mass/Volume Used
2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide	1.0	283.75 g/mol	18.67	5.00 g
4,6-dichloro-2-methylpyrimidine	1.2	163.01 g/mol	22.4	3.65 g
Sodium t-butoxide (in THF)	3.5	96.1 g/mol	65.36	21.1 g (30% sol)
Tetrahydrofuran (THF)	-	-	-	65 mL

Protocol 3: Synthesis of Dasatinib

This final step involves the displacement of the last remaining chlorine atom on the pyrimidine ring with 1-(2-hydroxyethyl)piperazine. This reaction is typically performed at an elevated temperature to overcome the activation energy barrier for the second SNAr reaction.

Materials and Reagents:

- N-(2-chloro-6-methylphenyl)-2-((6-chloro-2-methylpyrimidin-4-yl)amino)thiazole-5-carboxamide (Intermediate D) (1.0 eq)
- 1-(2-hydroxyethyl)piperazine (≥ 2.0 eq)
- Triethylamine (TEA) or another organic base
- Tetrabutylammonium bromide (TBAB) (optional, as a phase transfer catalyst)[8]
- Acetonitrile or Dioxane

Procedure:

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- In a reaction flask, charge Intermediate D (1.0 eq), 1-(2-hydroxyethyl)piperazine (2.0-3.0 eq), triethylamine (as an acid scavenger), and a suitable solvent such as acetonitrile.[7][8]
- Causality Note: A molar excess of 1-(2-hydroxyethyl)piperazine is used to drive the reaction to completion and act as a solvent in some procedures. Triethylamine is added to neutralize the HCl generated during the reaction, preventing the protonation of the piperazine nucleophile.
- Heat the reaction mixture to reflux (approx. 75-85°C) and stir for 20-24 hours.
- Monitor the reaction for completion using TLC or HPLC.
- Once the reaction is complete, cool the mixture. The workup procedure typically involves adding water to precipitate the crude product.
- Stir the slurry for a period at a controlled temperature (e.g., 30-35°C) to allow for crystallization.
- Filter the crude Dasatinib, wash the filter cake with water, and dry under vacuum.
- Further purification is achieved by recrystallization from a suitable solvent system to yield Dasatinib monohydrate.

Visualization of the Chemical Synthesis

The following diagram illustrates the chemical structures and transformations described in the protocols.

Caption: Chemical reaction scheme for the synthesis of Dasatinib.

Conclusion

The synthetic route to Dasatinib via the coupling of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide and 4,6-dichloro-2-methylpyrimidine is an effective and well-documented strategy. The key transformations rely on sequential nucleophilic aromatic substitution reactions. Careful control of reaction conditions, particularly temperature and the stoichiometry of the base, is essential for achieving high yields and purity. The protocols

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provided in this application note offer a detailed framework for researchers to successfully synthesize this important pharmaceutical agent.

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